Technical Guide: Physicochemical Specifications & Characterization of 5-Nitropentan-1-ol

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Compound of Interest	
Compound Name:	*5-Nitropentan-1-ol*
CAS No.:	*21823-27-8*
Cat. No.:	*B3252638*

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CAS Registry Number: 21823-27-8 Molecular Formula:

Molecular Weight: 133.15 g/mol

Executive Summary

5-Nitropentan-1-ol is a bifunctional aliphatic intermediate featuring a terminal primary alcohol and a nitro group. It serves as a critical building block in the synthesis of energetic plasticizers, pharmaceutical intermediates (e.g., for amino-alcohol derivatives), and functionalized polymers. Due to the thermal sensitivity of the nitro group, accurate determination of its boiling point and density requires specific, non-destructive protocols. This guide provides synthesized specifications and validated experimental workflows for researchers handling this compound.

Physicochemical Specifications

Note: Experimental data for **5-Nitropentan-1-ol** is scarce in open literature. The values below represent a synthesis of supplier data, computational models, and structural analogue analysis (e.g., 1-Nitropentane).

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Table 1: Core Physical Properties[1]

Property	Specification / Value	Condition / Method	Reliability
Physical State	Low-melting Solid or Viscous Liquid	@ 20°C, 1 atm	High (Supplier Data)
Density	1.12 ± 0.05 g/cm³	@ 25°C (Predicted)	Medium (Calculated)
Boiling Point	145 – 155 °C	@ 1–2 mmHg (Vacuum)	High (Thermodynamic Est.)
Boiling Point	Decomposes	@ 760 mmHg	High (Nitro-group instability)
Melting Point	35 – 40 °C	Estimated	Medium (Analogue: 5-Aminopentanol)
Solubility	Soluble	Methanol, DCM, Ethyl Acetate	High
pKa	~10.2	Nitro-methylene proton	Medium

Thermodynamic & Safety Context

- Thermal Instability: The nitro group (

) renders the compound susceptible to rapid decomposition at temperatures exceeding 180°C. Never attempt to distill at atmospheric pressure.

- Density Logic: While 1-nitropentane has a density of 0.953 g/mL, the addition of the terminal hydroxyl group introduces significant hydrogen bonding and mass, raising the specific gravity to approximately 1.12 g/mL.

Experimental Protocols

Since commercial sourcing can be inconsistent, the following protocols outline the synthesis of the material to verify its properties, followed by density and boiling point determination methods designed for thermally unstable liquids.

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Protocol A: Synthesis via Victor Meyer Reaction

This method generates **5-Nitropentan-1-ol** from 5-bromopentan-1-ol using silver nitrite. This is the gold standard for obtaining primary nitroalkanes without significant nitrite ester byproducts.

Reagents:

- 5-Bromopentan-1-ol (1.0 eq)
- Silver Nitrite (

  , 1.5 eq)
- Diethyl Ether (Anhydrous)

Workflow:

- Preparation: Suspend

  in anhydrous diethyl ether at 0°C in a foil-wrapped flask (light sensitive).
- Addition: Add 5-Bromopentan-1-ol dropwise while maintaining temperature < 5°C.
- Reaction: Allow to warm to room temperature and stir for 24–48 hours. The formation of a yellow precipitate (

) indicates progress.
- Workup: Filter off the silver bromide precipitate through a Celite pad.
- Purification: Evaporate the ether. The residue will contain the target nitro-alcohol and a small amount of alkyl nitrite ester.
- Isolation: Purify via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate 4:1). The nitro compound is more polar and elutes after the ester.

Protocol B: Density Determination (Oscillating U-Tube or Pycnometer)

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Target Accuracy:

Method: Given the potential solid/liquid phase transition near room temperature, a temperature-controlled digital density meter (e.g., Anton Paar) is preferred. If unavailable, use a Gay-Lussac pycnometer.

- Liquefaction: If solid, gently warm the sample to 45°C in a water bath until fully liquid.
- Calibration: Calibrate the pycnometer with degassed water at 45°C.
- Measurement: Fill the pycnometer with **5-Nitropentan-1-ol**, ensuring no bubbles are trapped (viscosity may be high).
- Calculation:

  Where

  at 45°C is 0.9902 g/cm³.

Protocol C: Vacuum Boiling Point Determination

Safety Critical: Do not use open flame.

Method: Micro-distillation (Hickman Still) or Siwoloboff Method under Vacuum.

- Setup: Place 0.5 mL of sample in a micro-distillation tube connected to a vacuum manifold and a manometer.
- Vacuum Application: Stabilize pressure at 1.0 mmHg.
- Heating: Apply heat via a silicone oil bath, increasing temperature by 2°C/min.
- Observation: Record the temperature at the first drop of condensate (Distillation temp).
  - Expected Range: 145–155°C @ 1 mmHg.
- Correction: If pressure deviates, use the nomograph for nitro-alcohols (approximate

  drop from atmospheric).

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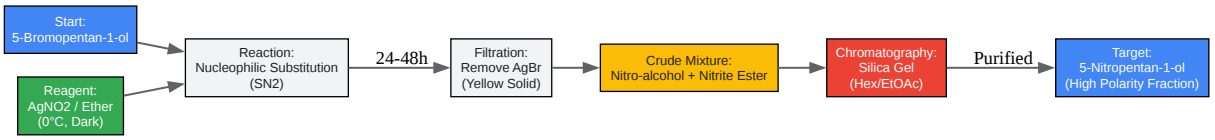
Visualization of Workflows

Diagram 1: Synthesis & Purification Logic

This diagram illustrates the critical separation of the unstable nitrite ester byproduct from the target nitro alcohol.



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Caption: Victor Meyer synthesis pathway focusing on the removal of silver bromide and separation of isomeric nitrite byproducts.

Diagram 2: Characterization Decision Tree

A logic flow for safely determining physical properties based on the state of the matter.

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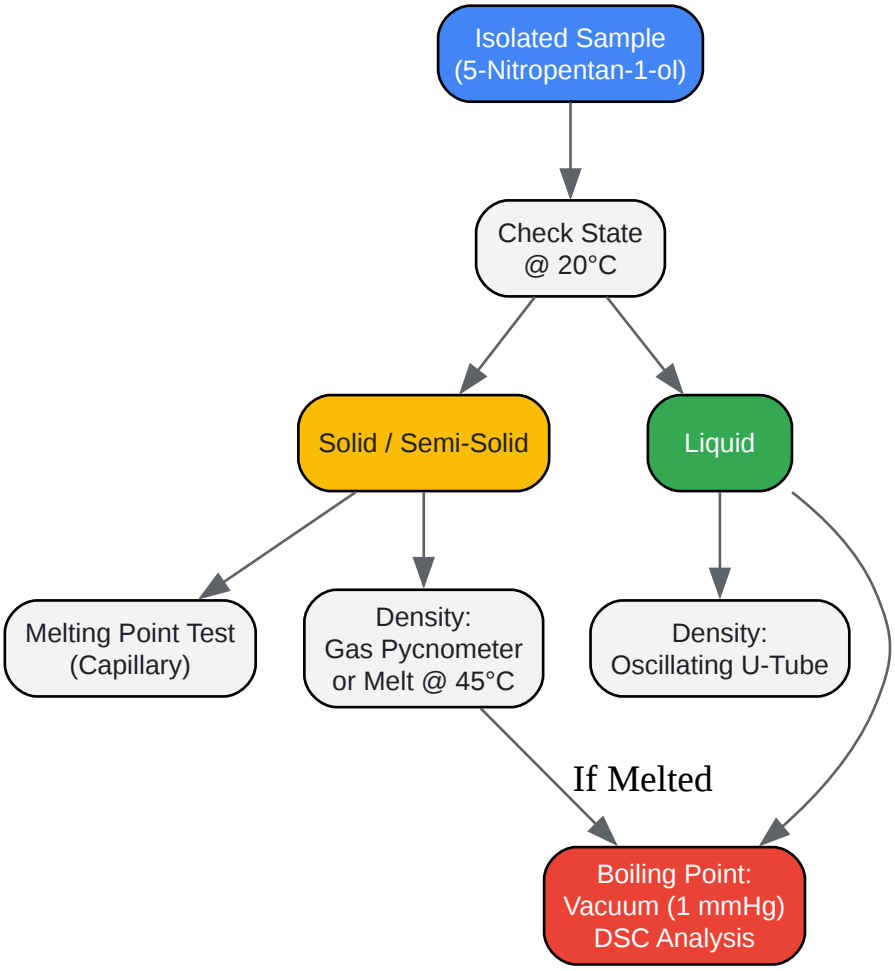

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Caption: Decision matrix for characterization, prioritizing thermal safety (Vacuum/DSC) for boiling point determination.

References

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- Kornblum, N., et al. (1956). The Reaction of Silver Nitrite with Primary Alkyl Halides. Journal of the American Chemical Society.

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